

Proper Disposal of N-Isopropylcyclohexylamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *N-Isopropylcyclohexylamine*

Cat. No.: *B058178*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **N-Isopropylcyclohexylamine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals are advised to follow these procedures meticulously.

N-Isopropylcyclohexylamine is a flammable and corrosive chemical that requires careful handling and disposal.^{[1][2][3]} Improper disposal can lead to safety hazards, environmental contamination, and regulatory violations.^[4] This guide outlines the necessary steps for the safe temporary storage and ultimate disposal of this compound.

Chemical and Physical Properties Relevant to Disposal

Understanding the properties of **N-Isopropylcyclohexylamine** is crucial for its safe handling and disposal. The following table summarizes key data points.

Property	Value	Citation
Physical State	Liquid	[1]
Color	Light yellow	[1]
Odor	Odorless	[1]
Flash Point	33 °C / 91.4 °F	[1]
Boiling Point	175 °C / 347 °F @ 760 mmHg	[1]
Specific Gravity	0.850	[1]
Hazards	Flammable liquid and vapor, Causes severe skin burns and eye damage, May cause respiratory irritation	[1][2]

Step-by-Step Disposal Procedures

The following procedures provide a direct, step-by-step guide for the safe disposal of **N-Isopropylcyclohexylamine**.

Personal Protective Equipment (PPE)

Before handling **N-Isopropylcyclohexylamine** for any purpose, including disposal preparation, ensure you are wearing the appropriate PPE:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.[2]
- **Eye Protection:** Chemical safety goggles and a face shield are required to protect against splashes.[2]
- **Lab Coat:** A flame-resistant lab coat should be worn.
- **Respiratory Protection:** If working in an area with inadequate ventilation, a respirator may be necessary.

Waste Collection and Segregation

- Designated Waste Container: Collect all **N-Isopropylcyclohexylamine** waste in a dedicated, properly labeled container.[4][5] The container must be compatible with the chemical; high-density polyethylene (HDPE) is a suitable option.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**N-Isopropylcyclohexylamine**," and the associated hazards (Flammable, Corrosive).[4]
- No Mixing: Do not mix **N-Isopropylcyclohexylamine** waste with any other chemical waste streams unless explicitly instructed to do so by your institution's Environmental Health and Safety (EHS) department.[2][4] Incompatible materials to avoid include acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[1]

Temporary Storage in a Satellite Accumulation Area (SAA)

- Location: Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory.[4]
- Secondary Containment: The waste container should be placed in a secondary containment bin to prevent the spread of any potential leaks.
- Ventilation: The SAA must be in a well-ventilated area, away from sources of ignition such as open flames, hot surfaces, and sparks.[1]
- Container Integrity: Ensure the waste container is kept tightly closed when not in use.[1][4]

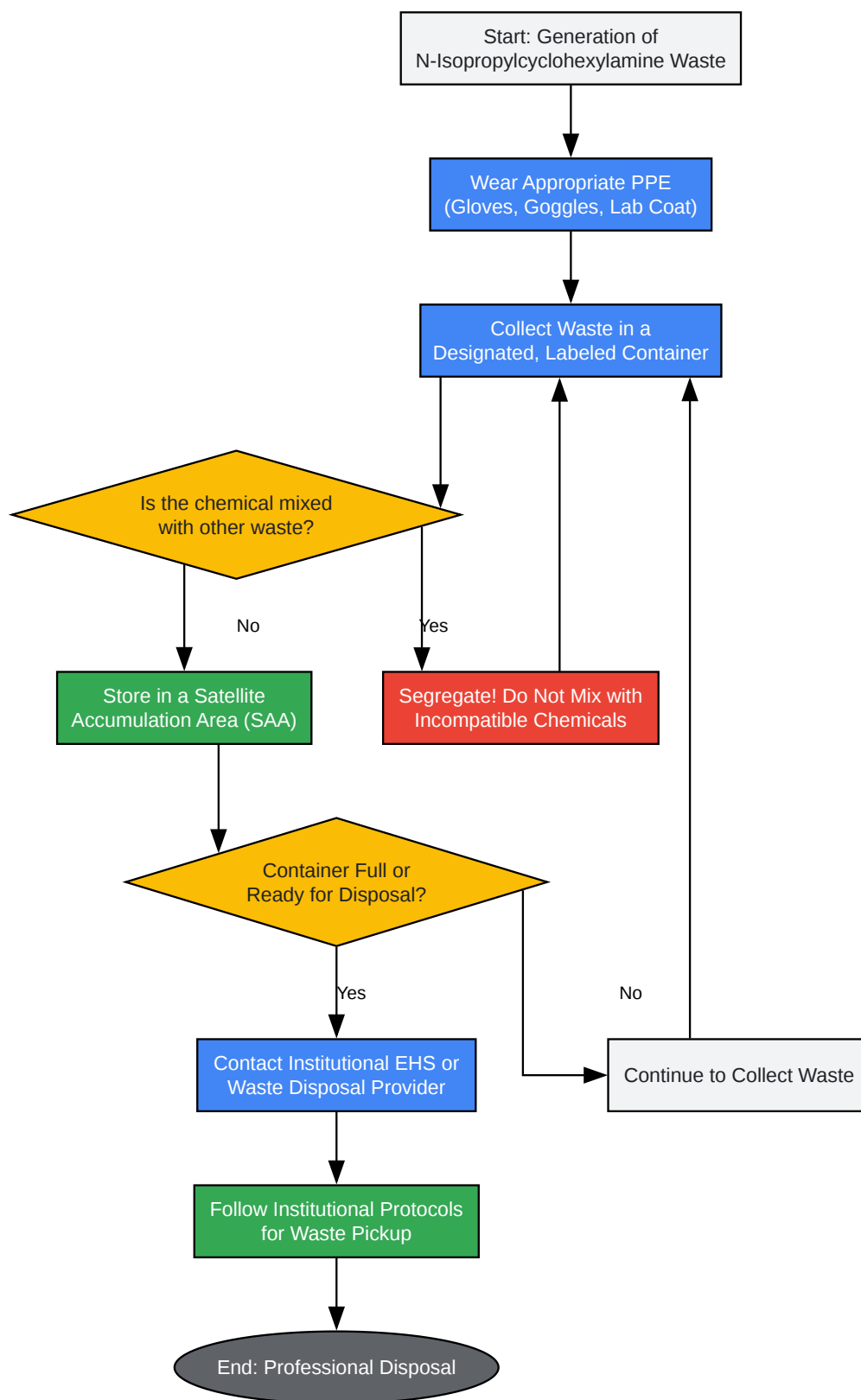
Arranging for Final Disposal

- Contact EHS: Once the waste container is full or is ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or the designated chemical waste management provider.[4][6]
- Professional Disposal: **N-Isopropylcyclohexylamine** must be disposed of through a licensed and approved waste disposal company.[2] Do not attempt to dispose of this chemical down the drain or in regular trash.[7]

- Follow Institutional Protocols: Adhere to all specific procedures and documentation requirements set forth by your institution for hazardous waste pickup and disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **N-Isopropylcyclohexylamine**.



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Caption: Workflow for the safe disposal of **N-Isopropylcyclohexylamine**.

By adhering to these procedures, you contribute to a safe laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines.

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